

Application Notes and Protocols for Solubilizing Membrane Proteins with MEGA-9

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MEGA-9

Cat. No.: B1676160

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction to MEGA-9

MEGA-9, or N-nonanoyl-N-methylglucamine, is a non-ionic detergent widely employed in the solubilization of membrane proteins for structural and functional studies. Its utility stems from its ability to disrupt the lipid bilayer of cell membranes, thereby liberating integral membrane proteins into a soluble form within detergent micelles. **MEGA-9** is favored for its relatively high critical micelle concentration (CMC), which facilitates its removal by methods such as dialysis, and its transparency in the UV region, which allows for downstream spectrophotometric analysis of the solubilized proteins.

Physicochemical Properties of MEGA-9

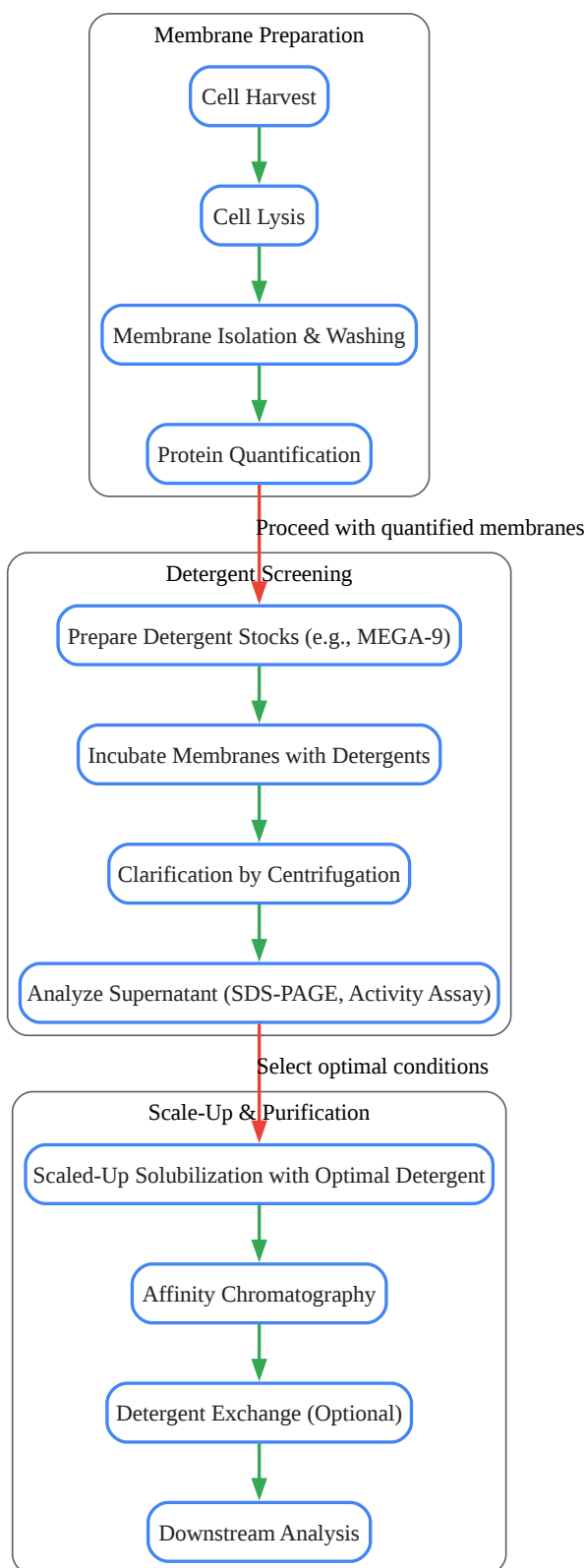
A comprehensive understanding of the physicochemical properties of **MEGA-9** is crucial for optimizing solubilization protocols. Key quantitative data for **MEGA-9** and a selection of other commonly used detergents are summarized below for comparative purposes.

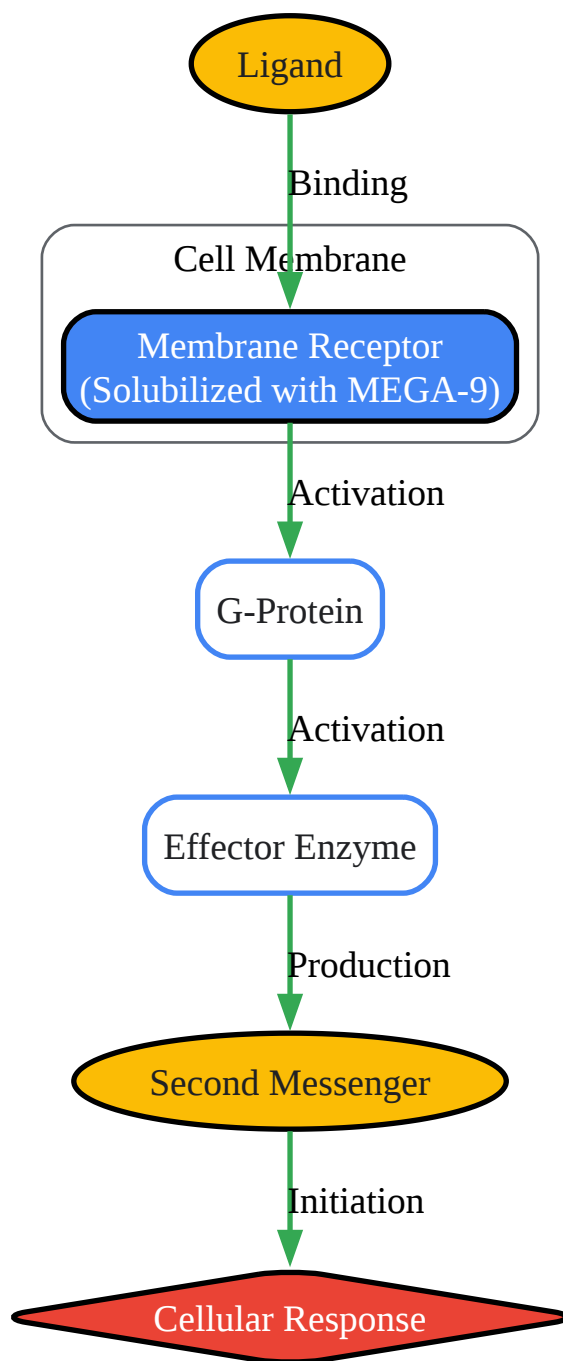
Property	MEGA-9	Dodecyl Maltoside (DDM)	Octyl Glucoside (OG)	CHAPS
Molecular Weight (g/mol)	335.44	510.62	292.37	614.88
Critical Micelle Concentration (CMC) in water (mM)	19-25 ^[1]	0.17	20-25	6-10
Aggregation Number	~110	118-140	27-100	10
Micelle Molecular Weight (kDa)	~37	~60-72	~8-30	~6.2
Detergent Class	Non-ionic	Non-ionic	Non-ionic	Zwitterionic

Experimental Protocols

I. General Workflow for Membrane Protein Solubilization

The successful solubilization of a target membrane protein is a multi-step process that requires careful optimization. The general workflow involves membrane preparation, detergent screening to identify the optimal solubilizing agent, and finally, the scaled-up solubilization and purification of the protein of interest.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Protocol of Ionic Detergents Isolate Membrane Protein: Step-by-Step Implementation - Creative BioMart [creativebiomart.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Solubilizing Membrane Proteins with MEGA-9]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676160#mega-9-protocol-for-solubilizing-membrane-proteins]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com